Comprehensive Characterization and Comparative Analysis of 2-Methyl-1-piperidinecarbonitrile Reference Standard

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Compound of Interest

Compound Name:	*2-METHYL-1-PIPERIDINECARBONITRILE*
Cat. No.:	*B3840742*

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As a Senior Application Scientist in analytical chemistry and pharmaceutical development, I frequently encounter the challenge of selecting the optimal reference standard for complex synthetic workflows and analytical validations. Cyanamides, specifically piperidinecarbonitriles, are critical building blocks in the synthesis of arylamidines[1] and serve as key markers in Volatile Organic Compound (VOC) emission testing[2].

While 1-piperidinecarbonitrile (CAS: 1530-87-6)[3] is widely used as a baseline standard, the introduction of a methyl group at the C2 position to form **2-methyl-1-piperidinecarbonitrile** (CAS: 5321-87-9)[4] fundamentally alters the molecule's stereochemical and spectroscopic profile. This guide objectively compares the performance of these two standards, providing the causality behind experimental choices and detailing self-validating protocols for their characterization.

Causality Behind Structural Choice: Why the 2-Methyl Variant?

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The selection between an unsubstituted and a 2-methyl substituted piperidinecarbonitrile dictates the analytical boundaries of your assay.

- Stereochemical Tracking: The methyl group at the C2 position creates a chiral center. For stereoselective alkylation or asymmetric synthesis, tracking the retention time of specific enantiomers—such as (S)-2-methylpiperidine-1-carbonitrile[5]—is critical. The unsubstituted analog cannot serve this purpose.

- NMR Resolution & Integration Anchors: Literature indicates that 1-piperidinecarbonitrile is often utilized to simplify the detection of aliphatic protons in complex substrates[1]. However, when the standard itself must be quantified in a noisy matrix, the symmetric methylene signals of the unsubstituted variant often overlap with background noise. The 2-methyl variant provides a distinct, highly resolved methyl doublet (∼ 1.1–1.3 ppm) in 1 H NMR, acting as an unmistakable internal reference peak.

- Mass Spectrometry Fragmentation: Under electron ionization (EI), the 2-methyl group dictates a predictable α -cleavage pathway. The loss of a methyl radical (M - 15) yields a highly stable iminium-type ion. This unique fragmentation allows for highly specific Selected Ion Monitoring (SIM) in GC-MS, reducing false positives in complex VOC matrices.

Comparative Performance Data

To facilitate objective selection, the quantitative and spectroscopic differences between the two standards are summarized below.

Table 1: Physicochemical & Chromatographic Comparison

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Parameter	1-Piperidinecarbonitrile[3]	2-Methyl-1-piperidinecarbonitrile[4]	Analytical Advantage of the 2-Methyl Variant
CAS Number	1530-87-6	5321-87-9	N/A
Molecular Weight	110.16 g/mol	124.18 g/mol	Higher m/z reduces low-mass matrix interference.
Stereochemistry	Achiral	Chiral (C2 position)	Enables enantiomeric excess (ee) tracking[5].
GC Retention	Baseline (Earlier elution)	+14 Da shift (Later elution)	Distinct separation from early-eluting VOCs[2].

Table 2: Spectroscopic Benchmarks

Spectroscopic Technique	1-Piperidinecarbonitrile	2-Methyl-1-piperidinecarbonitrile	Causality for Structural Elucidation
1 H NMR (Aliphatic)	Overlapping multiplets (1.5 - 3.2 ppm)	Distinct doublet at ~ 1.2 ppm (-CH 3)	The methyl doublet provides an isolated integration anchor.
13 C NMR (Cyano)	~ 118.0 ppm	~ 117.5 ppm	Minimal electronic shift; confirms the intact cyanamide moiety.
GC-MS (Major Ions)	m/z 110 (M +), 81, 68	m/z 124 (M +), 109 (Base)	Predictable α - cleavage confirms 2-position substitution.

Structural and Analytical Logic

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The following diagram illustrates the decision matrix and analytical logic when selecting between these two reference standards.

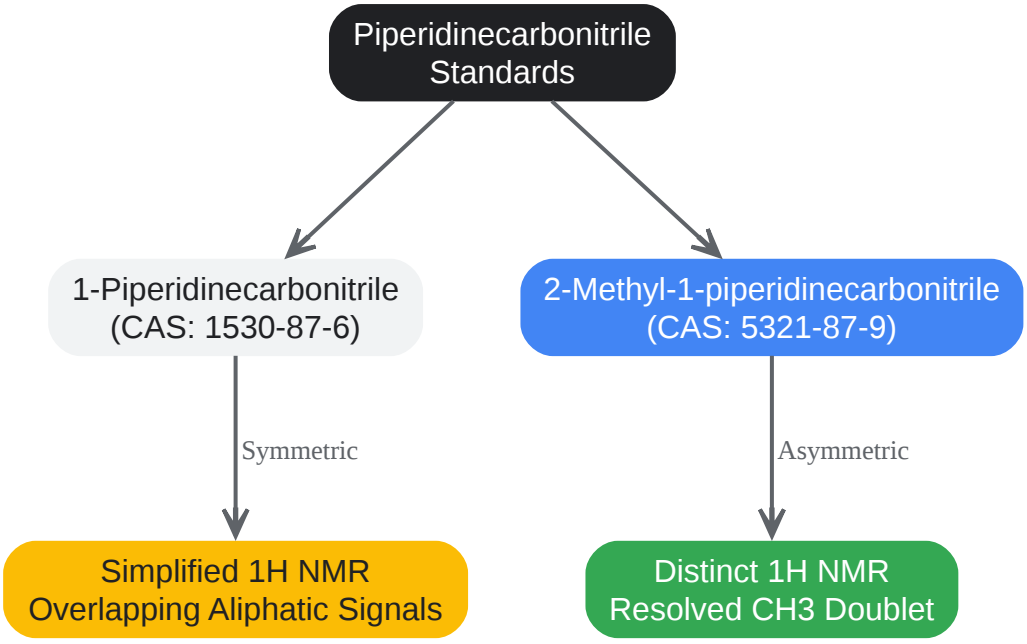

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Fig 2. Structural and analytical logic comparing piperidinecarbonitrile standards.

Self-Validating Experimental Protocols

To ensure absolute trustworthiness in your analytical data, mere execution of steps is insufficient. The protocols below are designed as closed-loop, self-validating systems where the data inherently proves its own accuracy.

Protocol 1: High-Resolution GC-MS Profiling

Objective: Confirm structural identity and chromatographic purity.

- Sample Preparation: Dissolve 1.0 mg of **2-methyl-1-piperidinecarbonitrile** in 1.0 mL of LC-MS grade dichloromethane (DCM).

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- Causality: DCM is chosen because its low boiling point ensures the solvent delay elutes well before the target cyanamide, preventing detector saturation.

- Chromatographic Separation: Inject 1 μ L onto a 5% phenyl-methylpolysiloxane column (e.g., HP-5MS).

  - Causality: Cyanamides are moderately polar. A 5% phenyl stationary phase provides optimal dipole-dipole interactions, preventing the peak tailing often observed on purely non-polar (100% dimethylpolysiloxane) columns.

- MS Detection (70 eV EI): Monitor the total ion chromatogram (TIC) and extract m/z 124 and 109.

  - Self-Validation: Standardizing the ionization energy at 70 eV ensures the fragmentation pattern is highly reproducible. The presence of the m/z 124 → 109 transition acts as an internal validation check; if m/z 109 is absent, the standard has degraded or the 2-methyl group is missing.

Protocol 2: Quantitative NMR (qNMR) for Purity Certification

Objective: Determine absolute mass fraction purity without relying on chromatographic response factors.

- Internal Standard Selection: Weigh exactly 10.0 mg of the reference standard and 5.0 mg of Maleic acid (TraceCERT®) into a vial. Dissolve in 0.6 mL CDCl 3.

  - Causality: Maleic acid provides a sharp, highly downfield singlet (∼ 6.3 ppm) that completely avoids the aliphatic region (1.0 - 4.0 ppm) where the piperidine ring protons resonate, ensuring zero integration overlap.

- T1 Relaxation Optimization: Execute an inversion recovery experiment to determine the T1 relaxation time of the 2-methyl protons.

  - Causality: To ensure absolute quantitative accuracy, the relaxation delay (D1) must be set to at least 5×T1 . This prevents signal saturation and ensures that the integration of the methyl doublet is directly proportional to the molar concentration.

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- Acquisition and Integration: Acquire 64 scans. Integrate the Maleic acid singlet (2H) and the 2-methyl doublet (3H).
    - Self-Validation: Compare the calculated purity against the GC-MS Area % purity. A discrepancy of >1% indicates the presence of non-volatile impurities (e.g., inorganic salts) invisible to GC-MS, validating the necessity of the orthogonal qNMR approach.

Analytical Workflow Visualization

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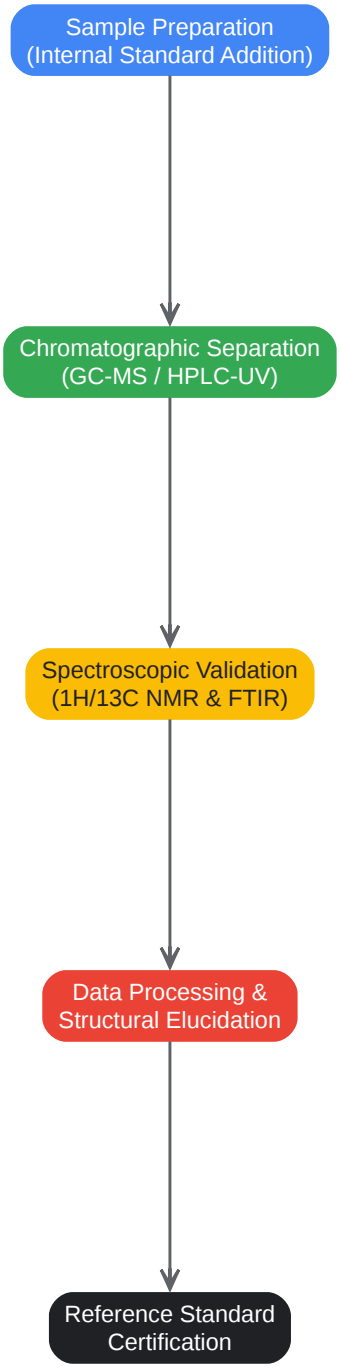

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Fig 1. Self-validating analytical workflow for reference standard certification.

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